

Personal protective equipment for handling Crizotinib

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Compound of Interest

Compound Name: Crizotinib

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Essential Safety Protocols for Handling Crizotinib

Crizotinib is classified as a hazardous drug, necessitating stringent safety protocols to protect laboratory personnel from potential health risks.^{[1][2][3]} Occupational exposure can lead to adverse effects, including allergic skin reactions, serious eye irritation, and potential genetic defects.^{[4][5][6][7]} Adherence to the following guidelines for personal protective equipment (PPE), handling, and disposal is critical to minimize exposure and ensure a safe research environment.

Personal Protective Equipment (PPE) Requirements

The selection of appropriate PPE is the primary barrier between the researcher and the hazardous substance.^{[3][8][9]} All personnel who handle **Crizotinib** are responsible for understanding and adhering to these PPE protocols.^[10] The required PPE varies based on the specific task being performed.

Activity	Gloves	Gown	Eye/Face Protection	Respiratory Protection	Other
Receipt & Storage	Double Nitrile Gloves ¹	Not Required	Not Required	Not Required	-
Weighing/Compounding (Solid Form)	Double Nitrile Gloves ¹	Impervious Gown ²	Safety Goggles	NIOSH-Approved Respirator	Shoe & Hair Covers
Solution Preparation & Handling	Double Nitrile Gloves ¹	Impervious Gown ²	Safety Goggles & Face Shield	Required if outside a C-PEC ³	Shoe & Hair Covers
Administration	Double Nitrile Gloves ¹	Impervious Gown ²	Safety Goggles	Not Required (if no splash risk)	-
Spill Cleanup	Double Nitrile Gloves ¹	Impervious Gown ²	Safety Goggles & Face Shield	NIOSH-Approved Respirator	Shoe Covers
Waste Disposal	Double Nitrile Gloves ¹	Impervious Gown ²	Safety Goggles	Not Required	Shoe Covers

¹Gloves: Wear chemotherapy-tested nitrile gloves.[1] They must be powder-free with a minimum thickness of 4 mil.[1] Always wear two pairs, with the inner glove tucked under the gown cuff and the outer glove pulled over the cuff.[11] Gloves must be inspected for defects before use and changed immediately if contaminated or damaged.[11][12] ²Gown: Gowns must be disposable, resistant to permeability (poly-coated is recommended), have a solid front, long sleeves, and tight-fitting elastic or knit cuffs.[11][13][14] Cloth lab coats are prohibited as they can absorb and retain the hazardous drug.[10] ³C-PEC: Containment Primary Engineering Control, such as a Class I or II Biological Safety Cabinet (BSC) or a Containment Ventilated Enclosure (CVE).[10][13]

Procedural Guidance: Handling and Disposal

1. Engineering Controls and Work Practices

- Ventilation: All manipulations of **Crizotinib**, especially those that could generate dust or aerosols (e.g., weighing, preparing solutions from powder), must be performed within a certified C-PEC, such as a chemical fume hood or a Class II BSC.[1][10]
- Work Surface: Work should be performed on a disposable, plastic-backed absorbent pad to contain any minor spills. This pad should be disposed of as hazardous waste after the procedure.[1]
- Hygiene: Always wash hands thoroughly with soap and water after handling **Crizotinib** and before leaving the laboratory.[1][5][12]

2. Step-by-Step PPE Donning and Doffing Procedure To prevent cross-contamination, PPE must be put on (donned) and taken off (doffed) in a specific order in a designated area.

- Donning Sequence:
 - Don shoe covers and hair covers.
 - Perform hand hygiene.
 - Don the inner pair of gloves.
 - Don the impervious gown, ensuring complete coverage.
 - Don the outer pair of gloves, pulling the cuffs over the gown's cuffs.
 - Don eye and face protection.
 - Don respiratory protection (if required).
- Doffing Sequence (in the C-PEC or designated area):
 - Remove the outer pair of gloves. Turn them inside out as you remove them and dispose of them in a hazardous waste container.
 - Remove the gown, folding it in on itself to contain any surface contamination. Dispose of it in the hazardous waste container.

- Exit the immediate work area.
- Remove shoe covers and hair covers.
- Perform hand hygiene.
- Remove eye and face protection.
- Remove the inner pair of gloves.
- Perform thorough hand hygiene.

3. Spill Management Plan Immediate and correct response to a spill is crucial to prevent exposure.

- Alert: Alert personnel in the immediate area. For large spills, evacuate non-essential personnel.[15][16]
- Contain: Use a hazardous drug spill kit to contain the spill.[13]
- PPE: Don the appropriate PPE for spill cleanup as detailed in the table above.
- Cleanup:
 - For powders, gently cover with a damp cloth or use a HEPA-filtered vacuum.[15] Do not dry sweep.
 - For liquids, use absorbent pads from the spill kit.
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Place all cleanup materials (absorbent pads, contaminated PPE) into a labeled hazardous waste container.[15][16]

4. Waste Disposal Plan All materials contaminated with **Crizotinib** are considered hazardous waste.

- Segregation: Do not mix hazardous waste with regular trash.[6]

- Containers:
 - Sharps: Syringes and other sharps must be placed in a designated, puncture-proof hazardous sharps container.[1]
 - Non-Sharps: Contaminated PPE (gloves, gowns, shoe covers), vials, and lab materials should be collected in thick, leak-proof plastic bags or sealed containers clearly labeled as "Hazardous Drug Waste".[1][5][13][15]
- Disposal: All waste must be disposed of through an approved hazardous waste disposal facility according to institutional and regulatory guidelines.[5]

Caption: Workflow for PPE selection and use when handling **Crizotinib**.

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